

Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Red 11

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 11

Cat. No.: B1330411

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quantitative data for dyeing polyester (PET) fibers with **Disperse Red 11** (C.I. 62015), a common anthraquinone-based disperse dye used in textile research and industry.^{[1][2][3]} The methodologies outlined below are based on the high-temperature exhaust dyeing method, which is a standard procedure for achieving vibrant and durable coloration on hydrophobic synthetic fibers like polyester.^{[4][5]}

Overview of Polyester Dyeing with Disperse Dyes

Disperse dyes are non-ionic, water-insoluble colorants that are finely ground and applied from an aqueous dispersion. The dyeing mechanism for polyester involves the diffusion of these small dye molecules from the water into the amorphous regions of the polyester fibers. This process is significantly accelerated by high temperatures (typically 120-130°C) and pressure, which swell the fibers and increase the kinetic energy of the dye molecules. A dispersing agent is crucial to prevent the aggregation of dye particles in the dyebath.

Quantitative Data

The following tables summarize key quantitative parameters for dyeing polyester with **Disperse Red 11**.

Table 1: Recommended Dyeing Parameters for **Disperse Red 11** on Polyester

Parameter	Value	Notes
Dye Concentration	1-3% (on weight of fabric)	Varies depending on the desired shade depth.
pH of Dyebath	4.5 - 5.5	Maintained using acetic acid or a buffer.
Dyeing Temperature	130°C	Optimal for dye diffusion into polyester fibers.
Holding Time	30 - 60 minutes	Time at peak temperature to ensure even dye penetration.
Reduction Clearing Temperature	70 - 80°C	For removal of surface dye to improve fastness.
Reduction Clearing Time	15 minutes	Standard duration for the clearing process.

Table 2: Fastness Properties of **Disperse Red 11** on Polyester

Fastness Property	ISO Standard (Typical)	Rating (1-5 or 1-8 Scale)
Light Fastness	ISO 105-B02	5 (on a 1-8 Blue Wool Scale)
Washing Fastness	ISO 105-C06	4-5 (on a 1-5 Grey Scale for color change)
Perspiration Fastness	ISO 105-E04	5 (on a 1-5 Grey Scale)
Ironing Fastness	ISO 105-X11	4-5 (on a 1-5 Grey Scale)
Staining (during washing)	ISO 105-C06	3 (on a 1-5 Grey Scale for staining)

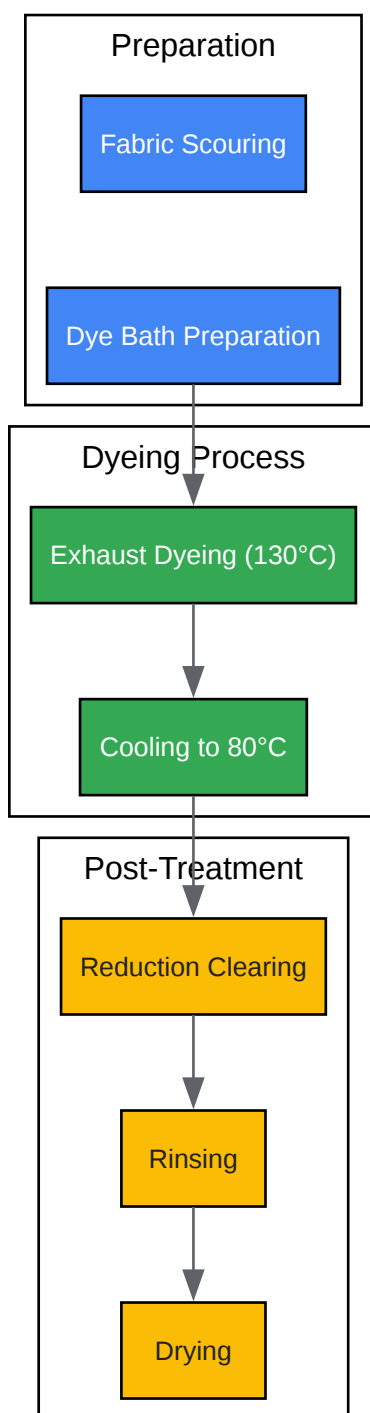
Experimental Protocols

The following are detailed protocols for the dyeing of polyester fibers with **Disperse Red 11** using the high-temperature exhaust method.

Materials and Reagents

- Polyester fabric (scoured)
- **Disperse Red 11**
- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite (for reduction clearing)
- Sodium hydroxide (for reduction clearing)
- Deionized or softened water

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for dyeing polyester with **Disperse Red 11**.

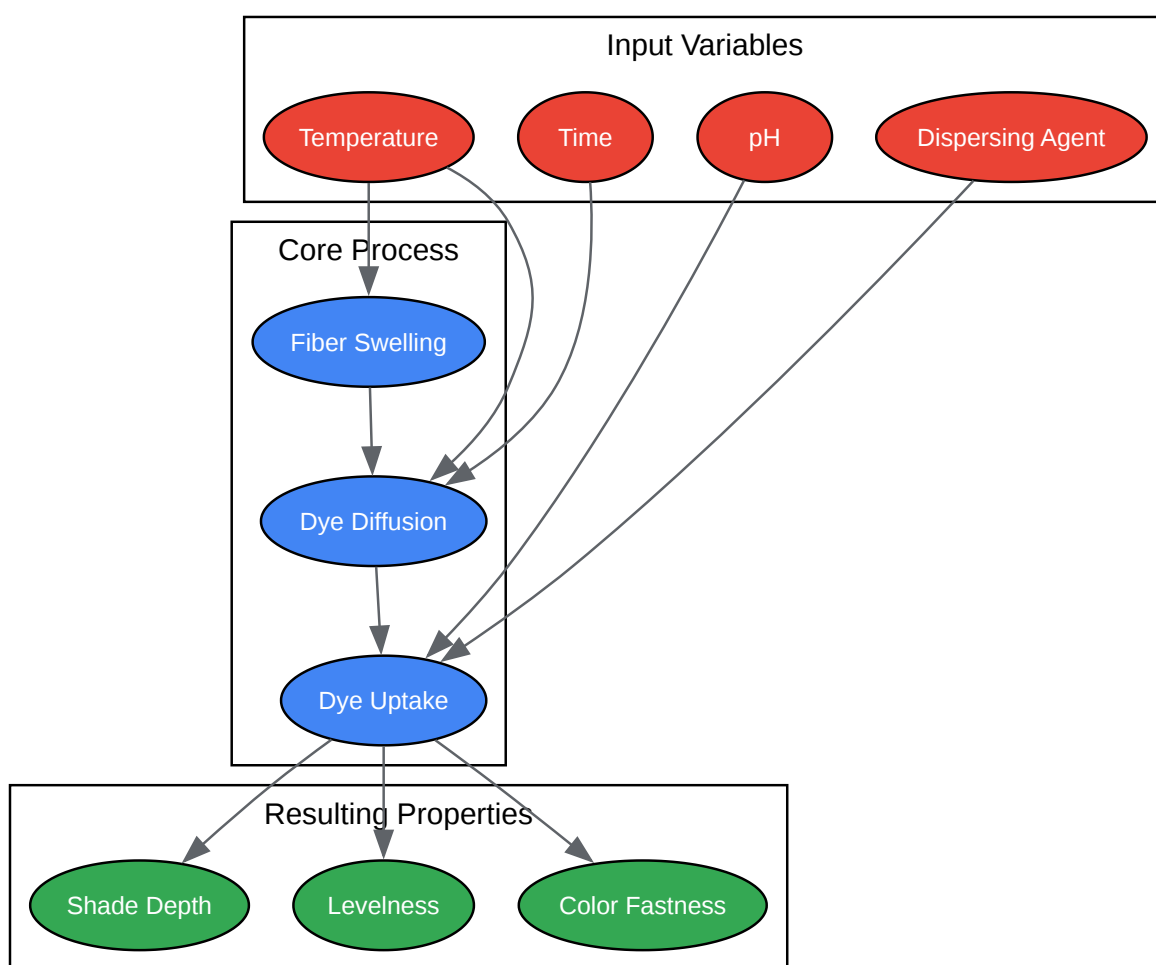
Detailed Protocol Steps

- Fabric Preparation:
 - Begin with scoured polyester fabric to ensure the removal of any oils, finishes, or dirt that could interfere with dyeing.
 - A recommended method is alkaline scouring with a detergent and soda ash.
- Dye Bath Preparation:
 - Prepare a paste of the required amount of **Disperse Red 11** and a dispersing agent.
 - Add this paste to the dye bath containing softened or deionized water.
 - Add a leveling agent if necessary to promote uniform dyeing.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing Process (High-Temperature Exhaust Method):
 - Place the polyester fabric into the high-temperature, high-pressure dyeing machine.
 - Add the prepared dye bath.
 - Gradually raise the temperature of the dye bath to 130°C over a period of 30-40 minutes.
 - Maintain the temperature at 130°C for 30-60 minutes to allow for dye diffusion and fixation.
 - After the holding time, slowly cool the dye bath down to 80°C before draining.
- Post-Dyeing Reduction Clearing:
 - Prepare a solution containing 1-2 g/L of sodium hydrosulfite and 1-2 g/L of sodium hydroxide.
 - Treat the dyed fabric in this solution at 70-80°C for 15 minutes. This step removes any unfixed dye from the fiber surface, which is crucial for improving wash and rubbing fastness.
 - Thoroughly rinse the fabric with hot and then cold water.

- Neutralize the fabric with a dilute solution of acetic acid if necessary.
- Finally, dry the dyed fabric.

Logical Relationships in the Dyeing Process

The success of dyeing polyester with disperse dyes is dependent on the interplay of several key factors. The following diagram illustrates these relationships.



[Click to download full resolution via product page](#)

Caption: Key factor relationships in disperse dyeing of polyester.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Disperse Red 11 - Wikipedia [en.wikipedia.org]
- 3. Disperse_Red_11 [chemeurope.com]
- 4. autumnchem.com [autumnchem.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Red 11]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330411#dyeing-polyester-fibers-with-disperse-red-11-for-textile-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com